

# The Impact of Diiodomethane on Perovskite Film Grain Structure: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diiodomethane

Cat. No.: B129776

[Get Quote](#)

For researchers, scientists, and drug development professionals venturing into the optimization of perovskite solar cells, controlling the morphology of the perovskite film is a critical lever for enhancing device performance and stability. Among the various additives employed to tailor the grain structure of these films, **diiodomethane** ( $\text{CH}_2\text{I}_2$ ) has emerged as a significant contender. This guide provides a comprehensive comparison of the effects of **diiodomethane** on perovskite film grain structure, supported by experimental data, and contrasts its performance with other common additives.

**Diiodomethane** is known to act as a processing additive that influences the crystallization dynamics of the perovskite layer. Its primary role is to promote the growth of larger, more uniform perovskite grains and to reduce the prevalence of pinholes within the film.<sup>[1][2]</sup> These morphological improvements are crucial as they directly impact the electronic properties of the active layer, leading to enhanced device efficiency and longevity.

## Mechanism of Action

While the precise mechanisms are a subject of ongoing research, the prevailing understanding is that **diiodomethane**, when introduced into the perovskite precursor solution, modulates the nucleation and growth of the perovskite crystals. It is believed to facilitate a more controlled crystallization process, allowing for the formation of larger grains with fewer defects and grain boundaries. This leads to improved charge carrier transport and reduced non-radiative recombination within the solar cell.

## Comparative Analysis of Additives

To provide a clear perspective on the efficacy of **diiodomethane**, this section compares its effects with other widely used additives for perovskite film morphology control.

### Data Presentation

| Additive  | Typical Concentration                                  | Effect on Grain Size  | Impact on Film Quality   | Resultant Device Performance  |
|---|--|---|--|---|
| Diiodomethane (CH <sub>2</sub> I <sub>2</sub> )                                   | Varies, often a small percentage of the solvent volume | Promotes vertical grain growth. <sup>[1]</sup> <sup>[2]</sup>             | Reduces pinholes and improves film coverage. <sup>[1]</sup> <sup>[2]</sup>         | Leads to significant performance improvement in photonicallly cured solar cells. <sup>[1]</sup> <sup>[2]</sup>  |
| Methylammonium Chloride (MACl)  | Typically in molar ratios relative to lead iodide      | Significantly increases grain size, with grains exceeding 1.00 μm.        | Improves film quality with reduced grain boundaries.                               | Results in higher power conversion efficiency (PCE).  |
| Urea  | -  | Can effectively increase grain size.                                      | -  | Can improve absorber quality.   |
| Tin(II) Halides (e.g., SnF <sub>2</sub> , SnCl <sub>2</sub> , SnBr <sub>2</sub> ) | Varies   | SnF <sub>2</sub> generally leads to a significant increase in grain size. | Suppresses oxidation of Sn <sup>2+</sup> to Sn <sup>4+</sup> and reduces pinholes. | The choice of halide significantly impacts effectiveness, with SnF <sub>2</sub> often being the most effective. |

## Experimental Protocols

Detailed methodologies are crucial for reproducible research. The following protocols outline the fabrication of perovskite films with and without **diiodomethane**, as well as with an alternative additive, Methylammonium Chloride (MACl).

## Perovskite Film Fabrication without Additives (Control)

- **Substrate Preparation:** Clean fluorine-doped tin oxide (FTO) coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath. Dry the substrates with a nitrogen gun.
- **Electron Transport Layer (ETL) Deposition:** Deposit a compact layer of  $\text{TiO}_2$  on the FTO substrate by spin-coating a precursor solution followed by annealing.
- **Perovskite Precursor Solution Preparation:** Prepare a precursor solution by dissolving lead iodide ( $\text{PbI}_2$ ) and methylammonium iodide (MAI) in a solvent mixture of dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).
- **Perovskite Film Deposition:** Spin-coat the perovskite precursor solution onto the  $\text{TiO}_2$  layer. During the spin-coating process, an anti-solvent (e.g., chlorobenzene) is dripped onto the substrate to induce rapid crystallization.
- **Annealing:** Anneal the film on a hotplate to complete the perovskite crystallization.

## Perovskite Film Fabrication with Diiodomethane ( $\text{CH}_2\text{I}_2$ )

- **Substrate and ETL Preparation:** Follow steps 1 and 2 from the control protocol.
- **Perovskite Precursor Solution Preparation with  $\text{CH}_2\text{I}_2$ :** Prepare the perovskite precursor solution as described in the control protocol. Add a specific volume percentage of **diiodomethane** to the precursor solution.
- **Perovskite Film Deposition and Annealing:** Follow steps 4 and 5 from the control protocol.

## Perovskite Film Fabrication with Methylammonium Chloride (MACl)

- **Substrate and ETL Preparation:** Follow steps 1 and 2 from the control protocol.

- Perovskite Precursor Solution Preparation with MACl: Prepare the perovskite precursor solution by dissolving  $\text{PbI}_2$  and MAI in DMF/DMSO. Add a specific molar percentage of MACl to this solution.
- Perovskite Film Deposition and Annealing: Follow steps 4 and 5 from the control protocol.

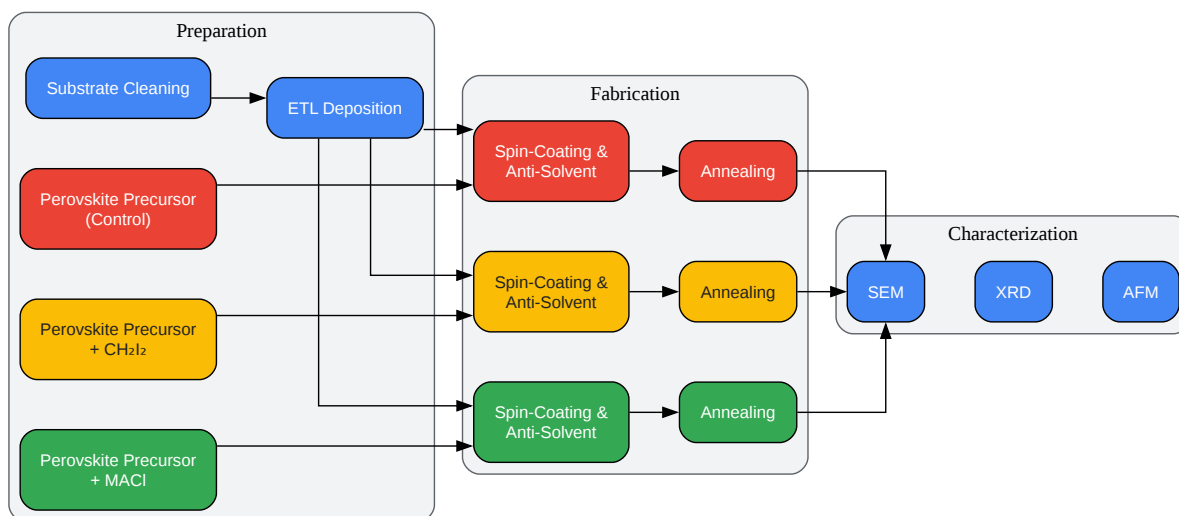
## Characterization of Perovskite Film Grain Structure

The grain structure of the resulting perovskite films is typically characterized using the following techniques:

- Scanning Electron Microscopy (SEM): To visualize the surface morphology, grain size, and film coverage.
- X-ray Diffraction (XRD): To determine the crystal structure and preferred orientation of the perovskite grains.
- Atomic Force Microscopy (AFM): To quantify the surface roughness of the film.

## Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for fabricating and characterizing perovskite films with and without additives.

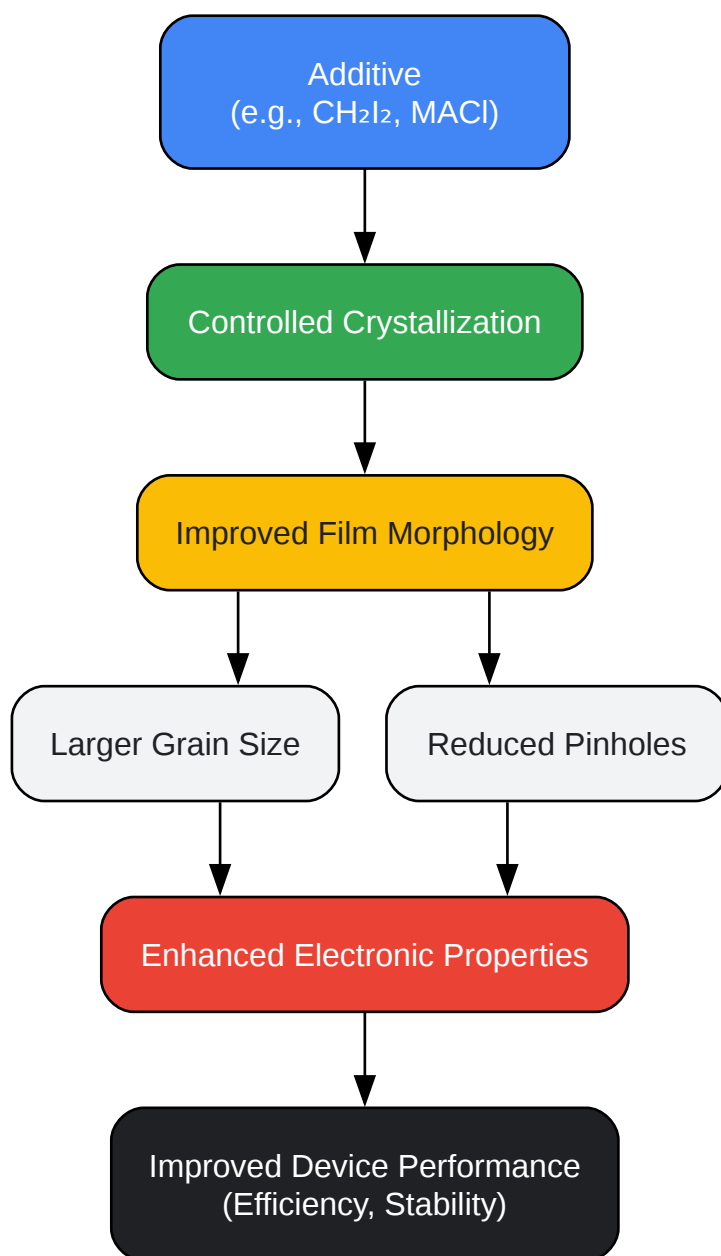


[Click to download full resolution via product page](#)

Caption: Experimental workflow for perovskite film fabrication and characterization.

## Logical Relationship of Additive Effects

The following diagram illustrates the logical relationship between the use of additives and the resulting improvements in perovskite film quality and device performance.



[Click to download full resolution via product page](#)

Caption: Effect of additives on perovskite film properties and device performance.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Grain Characteristics of Perovskite Thin Films Based on SEM Image Segmentation | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [The Impact of Diiodomethane on Perovskite Film Grain Structure: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129776#characterizing-the-effect-of-diiodomethane-on-perovskite-film-grain-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)